

Essential Guide to the Safe Disposal of Dhodh-IN-16

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the proper handling and disposal of **Dhodh-IN-16**, a potent dihydroorotate dehydrogenase (DHODH) inhibitor. Adherence to these procedures is critical for ensuring laboratory safety, minimizing environmental impact, and maintaining regulatory compliance.

Immediate Safety and Handling Precautions

Before working with **Dhodh-IN-16**, ensure all personnel are familiar with the following safety protocols. All handling of **Dhodh-IN-16** should take place in a well-ventilated area, preferably within a chemical fume hood.[1] An accessible safety shower and eye wash station are mandatory.[1]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant gloves are required.[1]
- Skin and Body Protection: Wear an impervious lab coat or other protective clothing.[1]
- Respiratory Protection: Use a suitable respirator if there is a risk of dust or aerosol formation.



Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination.

- Evacuate and Ventilate: Clear the area of all non-essential personnel and ensure adequate ventilation.[1]
- Containment: Prevent the spill from spreading and keep it away from drains and water sources.[1]
- Absorption:
 - For liquid spills (e.g., solutions in DMSO), cover with a liquid-binding material such as diatomite or a universal binder.[1]
 - For solid spills, gently collect the material with a wet cloth or by carefully sweeping to avoid creating dust.[1]
- Decontamination: Clean the spill area and any contaminated equipment thoroughly with alcohol.[1]
- Collection and Disposal: Place all contaminated materials, including absorbents and cleaning supplies, into a clearly labeled, sealed container for hazardous waste disposal.[1]

Dhodh-IN-16 Waste Disposal Procedures

Proper disposal of **Dhodh-IN-16** and associated materials is crucial. Do not dispose of **Dhodh-IN-16** down the drain or in regular trash.[1] All waste must be treated as hazardous.

Waste Segregation:

- Solid Waste: Includes contaminated PPE (gloves, lab coats), plasticware (pipette tips, tubes), and absorbent materials from spills.
- Liquid Waste: Consists of unused **Dhodh-IN-16** solutions (e.g., in DMSO) and contaminated solvents.[1]



• Empty Containers: Treat as hazardous waste unless thoroughly decontaminated.[1]

Step-by-Step Disposal Protocol:

- Personal Protective Equipment (PPE): Before handling waste, ensure you are wearing the appropriate PPE as described above.
- Waste Collection:
 - Solid Waste: Collect in a designated, clearly labeled hazardous waste container that is compatible with the chemical and has a secure lid.
 - Liquid Waste: Collect in a designated hazardous waste container suitable for liquid organic waste. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) guidelines.
- Labeling:
 - Clearly label all waste containers with "Hazardous Waste" and the full chemical name,
 "Dhodh-IN-16".[2]
 - For liquid waste, also list all components, such as "Dimethyl Sulfoxide (DMSO)," and indicate the approximate concentration and volume.[2]
- Storage: Store sealed hazardous waste containers in a designated satellite accumulation area within the laboratory.[2] Use secondary containment to prevent spills.[2]
- Disposal: Arrange for the collection of hazardous waste through your institution's EHS office.
 Dispose of the substance in accordance with all applicable federal, state, and local regulations.[1] This typically involves a licensed hazardous waste disposal company.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **Dhodh-IN-16**.



Property	Value	Reference
IUPAC Name	6-[4-ethyl-3-(hydroxymethyl)-5-oxo-1,2,4-triazol-1-yl]-7-fluoro-2-(2-methylphenyl)-4-propan-2-ylisoquinolin-1-one	[3]
Molecular Formula	C24H25FN4O3	[3][4]
Molecular Weight	436.48 g/mol	[3]
CAS Number	2511248-11-4	[3][5]
Appearance	Solid	[3]
Human DHODH IC50	0.396 nM	[3][6]
MOLM-13 Cell Growth IC50	0.2 nM	[3][6]
Solubility in DMSO	95 mg/mL (217.65 mM)	

Experimental Protocols

DHODH Enzyme Activity Assay:

This protocol outlines a common method to determine the in vitro inhibitory activity of **Dhodh-IN-16** against human DHODH. The assay measures the reduction of 2,6-dichloroindophenol (DCIP), which acts as a terminal electron acceptor in the DHODH-catalyzed reaction.[3]

Materials:

- Recombinant human DHODH enzyme
- Dhodh-IN-16
- Dihydroorotate (substrate)
- 2,6-dichloroindophenol (DCIP)
- Assay buffer (e.g., 50 mM Tris-HCl pH 8.0, 0.1% Triton X-100, 150 mM KCl)[7]



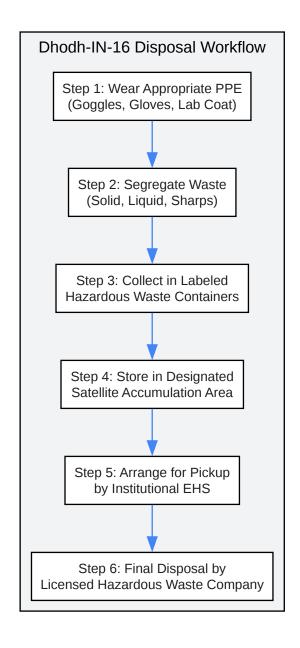
Microplate reader

Procedure:

- Prepare a serial dilution of **Dhodh-IN-16** in the assay buffer.
- Add the serially diluted **Dhodh-IN-16** or a vehicle control (e.g., DMSO) to the wells of a microplate.
- Add the recombinant human DHODH enzyme to all wells except for the blank.
- Pre-incubate the plate at room temperature (e.g., for 15 minutes) to allow the inhibitor to bind to the enzyme.[8]
- Initiate the enzymatic reaction by adding the substrate, dihydroorotate.[8]
- Immediately measure the decrease in absorbance of DCIP at 600 nm over time using a microplate reader.[8][9] The rate of DCIP reduction is proportional to DHODH activity.[8]
- Calculate the percent inhibition for each concentration of **Dhodh-IN-16** relative to the vehicle control.
- Determine the IC₅₀ value by fitting the data to a dose-response curve.[8]

Visualizations

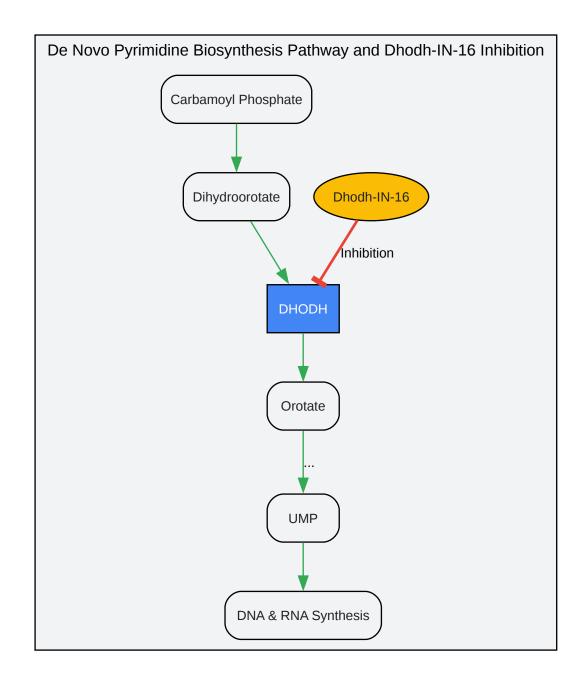




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Caption: A step-by-step workflow for the safe disposal of **Dhodh-IN-16** waste.





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Caption: Inhibition of DHODH by **Dhodh-IN-16** blocks pyrimidine synthesis.

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